

Technical Guide: Physicochemical Properties of Cyano-Dinitrobenzoic Acid Derivatives

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Cyano-2,4-dinitrobenzoic acid

Cat. No.: B1393608

[Get Quote](#)

For the attention of: Researchers, Scientists, and Drug Development Professionals

Abstract: This technical guide addresses the physical characteristics of **3-Cyano-2,4-dinitrobenzoic acid** and its isomers. Due to a lack of available data for **3-Cyano-2,4-dinitrobenzoic acid**, this document provides a comparative analysis of related, publicly documented isomers. The aim is to offer a valuable resource for researchers in drug development and chemical synthesis by presenting a structured overview of the known physicochemical properties of these compounds.

Introduction

3-Cyano-2,4-dinitrobenzoic acid is a complex organic molecule. Its structure, featuring a carboxylic acid group, a cyano group, and two nitro groups on a benzene ring, suggests a range of potential applications in medicinal chemistry and materials science. However, a thorough review of scientific literature and chemical databases reveals a significant gap in the documented physical and chemical properties of this specific isomer.

This guide provides a summary of the available data for closely related isomers: 4-Cyano-3-nitrobenzoic acid, 3,5-Dinitrobenzoic acid, and 2,4-Dinitrobenzoic acid. This comparative information can serve as a foundational reference for researchers investigating the synthesis, characterization, and potential applications of cyano-dinitrobenzoic acid derivatives.

Physicochemical Data of Cyano-Dinitrobenzoic Acid Isomers

The following table summarizes the key physical and chemical properties of several isomers and related compounds. It is important to note the absence of specific data for **3-Cyano-2,4-dinitrobenzoic acid**.

Property	4-Cyano-3-nitrobenzoic acid	3,5-Dinitrobenzoic acid	2,4-Dinitrobenzoic acid
CAS Number	153775-42-9[1][2]	99-34-3[3]	610-30-0[4]
Molecular Formula	C ₈ H ₄ N ₂ O ₄ [1][5]	C ₇ H ₄ N ₂ O ₆ [6]	C ₇ H ₄ N ₂ O ₆ [4]
Molecular Weight	192.13 g/mol [1][5]	212.12 g/mol	212.12 g/mol [4]
Melting Point	205-206 °C[1][7]	204-206 °C[3][6]	Not Available
Boiling Point	438.1±40.0 °C (Predicted)[1]	Not Available	Not Available
Density	1.56±0.1 g/cm ³ (Predicted)[1]	Not Available	Not Available
Solubility	DMSO (Slightly), Methanol (Slightly)[1]	Ethanol: 0.5 g/10 mL[3]	Dioxane: 50 mg/ml[8]
Appearance	Crystalline powder, Off-white[7]	Yellow or colourless crystals[6]	Not Available
Acidity (pKa)	Not Available	2.82[6]	Not Available

Experimental Protocols

Detailed experimental protocols for the synthesis and characterization of **3-Cyano-2,4-dinitrobenzoic acid** are not readily available in the public domain. However, established methods for the synthesis of related dinitrobenzoic acids can provide valuable insights.

Synthesis of 3,5-Dinitrobenzoic Acid

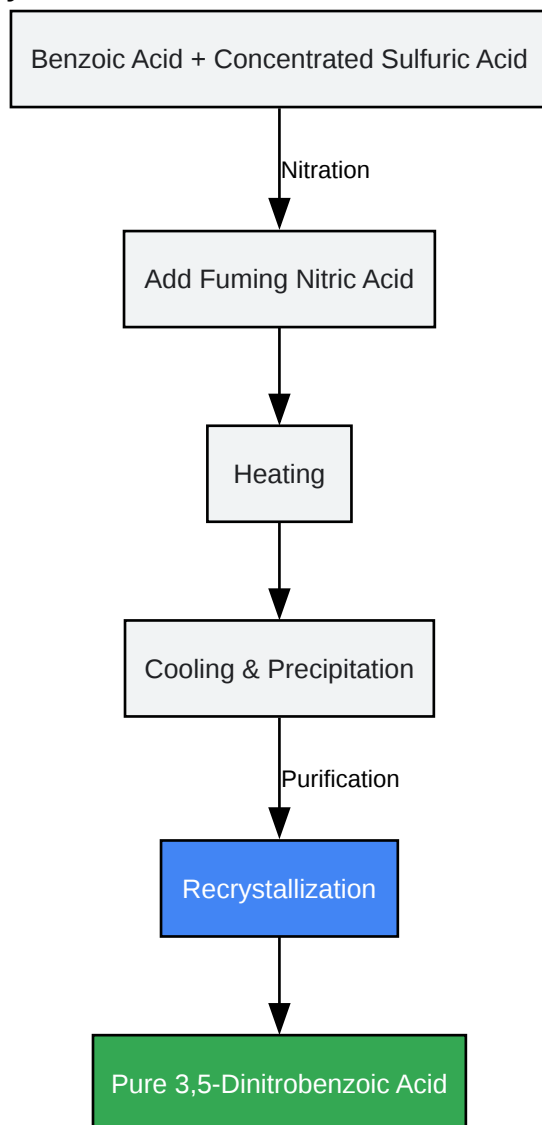
A common method for the synthesis of 3,5-dinitrobenzoic acid involves the nitration of benzoic acid.

Procedure:

- Benzoic acid is dissolved in concentrated sulfuric acid.
- Fuming nitric acid is added to the mixture while maintaining a controlled temperature.
- The reaction mixture is heated to facilitate the dinitration process.
- Upon cooling, the crude 3,5-dinitrobenzoic acid precipitates.
- The product is then purified by recrystallization from a suitable solvent, such as aqueous ethanol[9].

Logical Workflow for Synthesis of 3,5-Dinitrobenzoic Acid:

Synthesis of 3,5-Dinitrobenzoic Acid



[Click to download full resolution via product page](#)

Caption: A simplified workflow for the synthesis of 3,5-Dinitrobenzoic Acid.

Conclusion

While direct experimental data for **3-Cyano-2,4-dinitrobenzoic acid** remains elusive, the information compiled for its structural isomers provides a valuable starting point for researchers. The presented physicochemical properties and synthetic methodologies for related compounds can guide future experimental design and theoretical modeling of the target

molecule. Further research is warranted to fully characterize **3-Cyano-2,4-dinitrobenzoic acid** and unlock its potential applications.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4-cyano-3-nitrobenzoic acid CAS#: 153775-42-9 [m.chemicalbook.com]
- 2. 4-Cyano-3-nitrobenzoic acid | 153775-42-9 [sigmaaldrich.com]
- 3. 3,5-二硝基苯甲酸 99% | Sigma-Aldrich [sigmaaldrich.com]
- 4. 2,4-Dinitrobenzoic acid | C₇H₄N₂O₆ | CID 11880 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 4-Cyano-3-nitrobenzoic acid | C₈H₄N₂O₄ | CID 22168583 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. 3,5-Dinitrobenzoic acid - Wikipedia [en.wikipedia.org]
- 7. georganics.sk [georganics.sk]
- 8. 2,4-Dinitrobenzoic acid, 98% | Fisher Scientific [fishersci.ca]
- 9. Organic Syntheses Procedure [orgsyn.org]
- To cite this document: BenchChem. [Technical Guide: Physicochemical Properties of Cyano-Dinitrobenzoic Acid Derivatives]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1393608#physical-characteristics-of-3-cyano-2-4-dinitrobenzoic-acid]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com